

# Safe Disposal of 1-Phenyldecane: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 1-Phenyldecane

Cat. No.: B1670162

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The proper disposal of **1-phenyldecane**, a combustible organic compound, is crucial for maintaining laboratory safety and ensuring environmental protection. This guide provides detailed procedures for the safe handling and disposal of **1-phenyldecane** waste, in line with established safety protocols and regulatory requirements. Adherence to these steps will help mitigate risks and ensure compliance with hazardous waste regulations.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **1-phenyldecane**. Personal protective equipment (PPE), including eye shields, gloves, and a multi-purpose combination respirator cartridge (US), should be worn at all times to prevent skin and eye contact, and inhalation of vapors.<sup>[1]</sup> Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Key Safety Information:

- Flash Point: 110 °C (230 °F) - closed cup<sup>[1]</sup>
- Storage Class: 10 - Combustible liquids<sup>[1]</sup>
- Incompatibilities: Strong oxidizing agents<sup>[2][3]</sup>

In the event of a spill, soak up the material with an inert absorbent such as sand, silica gel, or universal binder, and collect it in a suitable, closed container for disposal.<sup>[2]</sup>

## Step-by-Step Disposal Protocol

The disposal of **1-phenyldecane** waste is governed by the Resource Conservation and Recovery Act (RCRA), which outlines the "cradle-to-grave" management of hazardous waste. [4][5][6] The following steps provide a clear pathway for its proper disposal:

- Waste Identification and Segregation:
  - **1-Phenyldecane** waste should be classified as a hazardous chemical waste.
  - It is critical to segregate **1-phenyldecane** waste from other waste streams, especially from incompatible materials like strong oxidizing agents.[7][8] Do not mix halogenated and non-halogenated solvent wastes.[9]
- Container Selection and Labeling:
  - Use a chemically compatible container for collecting **1-phenyldecane** waste. The original container is often the best choice. The container must be in good condition, free of leaks, and have a secure, screw-on cap.[10]
  - Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**1-Phenyldecane**." Include the accumulation start date and any relevant hazard warnings (e.g., "Combustible").[7]
- Waste Accumulation and Storage:
  - Store the waste container in a designated satellite accumulation area within the laboratory. [11]
  - The container must be kept closed at all times, except when adding waste.[11]
  - Ensure the storage area is well-ventilated and away from sources of ignition.[7]
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal company to arrange for pickup.[11]

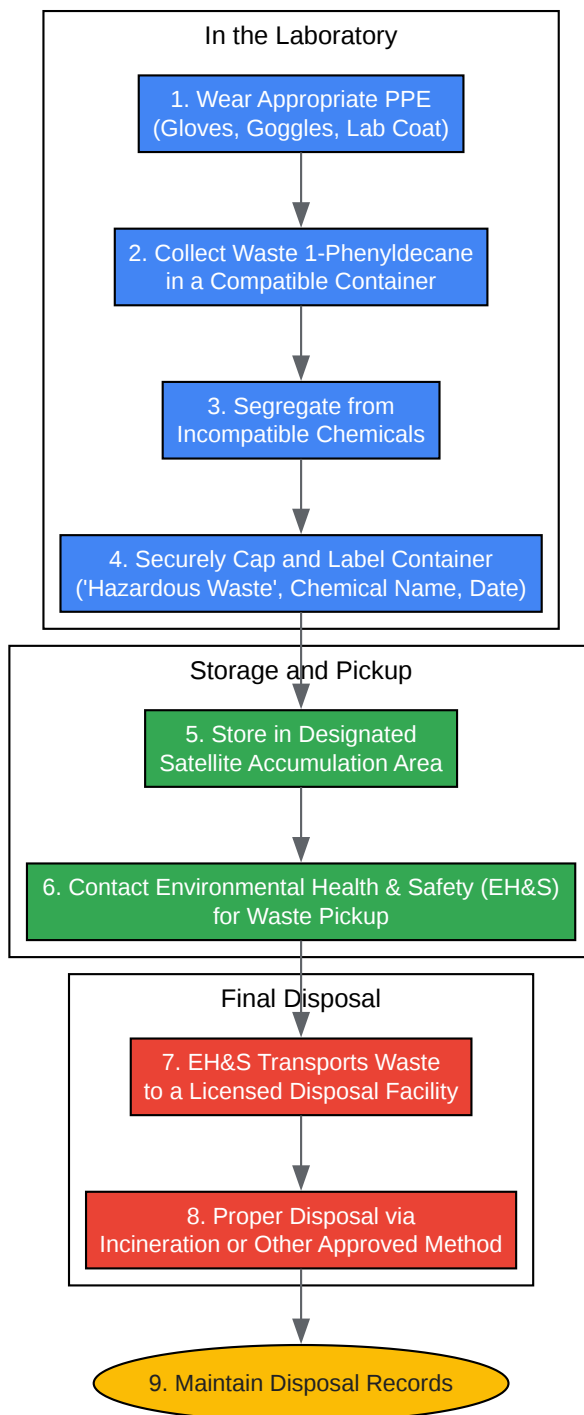
- Provide them with accurate information about the waste, including its composition and volume.
- Record Keeping:
  - Maintain a log of the hazardous waste generated, including the amount of **1-phenyldecane** waste and the date of disposal. This documentation is a key component of regulatory compliance.[\[4\]](#)[\[10\]](#)

## Quantitative Data Summary

Property	Value	Source
Flash Point	110 °C / 230 °F (closed cup)	<a href="#">[1]</a>
Boiling Point	293 °C	<a href="#">[1]</a>
Melting Point	-14 °C	<a href="#">[1]</a>
Density	0.856 g/mL at 25 °C	<a href="#">[1]</a>
Storage Class	10 (Combustible liquids)	<a href="#">[1]</a>

## Disposal Workflow

## 1-Phenyldecane Disposal Workflow



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Caption: Workflow for the safe disposal of **1-phenyldecane** waste.

By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **1-phenyldecane**, protecting both themselves and the environment. Always prioritize safety and consult with your institution's safety professionals for any specific questions or concerns.

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